

Navigating the Safe Disposal of Rezatapopt: A Procedural Guide

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Compound of Interest

Compound Name:	Rezatapopt
CAS No.:	2636846-41-6
Cat. No.:	B12378407

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For researchers and scientists engaged in the pioneering work of drug development, the proper handling and disposal of investigational compounds like **Rezatapopt** are paramount to ensuring laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step approach to the disposal of **Rezatapopt**, grounded in available safety data and best laboratory practices.

Disclaimer: This document provides guidance based on publicly available information. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact product in your possession and adhere to all local, state, and federal disposal regulations.

Core Safety and Handling Profile

Rezatapopt, also known as PC14586, is an orally active small molecule designed to reactivate the p53 Y220C mutant protein, restoring its tumor suppressor functions.[1][2] While a Material Safety Data Sheet (MSDS) from one supplier indicates that **Rezatapopt** is not classified as a hazardous substance or mixture, it is crucial to treat all research chemicals with a high degree of caution.[3] The product is intended for research use only and should be handled by trained personnel.[3]

Parameter	Information	Source
Product Name	Rezatapopt (PC14586)	[1]
Intended Use	For research use only, not for human or veterinary use.	
Hazard Classification	Not a hazardous substance or mixture.	
Primary Route of Exposure	Inhalation, Skin contact, Eye contact, Ingestion.	

Step-by-Step Disposal Protocol

The proper disposal of **Rezatapopt**, as with any laboratory chemical, should be approached systematically to minimize risk and ensure compliance.

Step 1: Personal Protective Equipment (PPE) Assessment

Before handling **Rezatapopt** for disposal, ensure you are wearing appropriate PPE.

PPE Item	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is critical. Do not mix **Rezatapopt** waste with general laboratory trash.

- Solid Waste:
 - Collect any unused or expired pure **Rezatapopt** powder, contaminated weigh boats, and contaminated consumables (e.g., pipette tips, tubes) in a dedicated, clearly labeled

hazardous waste container.

- The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
- Label the container as "**Rezatapopt** Solid Waste" and include the chemical formula (C₂₈H₃₁F₄N₅O₂) and any other institutional requirements.
- Liquid Waste:
 - Solutions of **Rezatapopt**, typically dissolved in solvents like DMSO, should be collected in a dedicated liquid hazardous waste container.
 - Label the container as "**Rezatapopt** Liquid Waste in [Solvent Name]" (e.g., "**Rezatapopt** Liquid Waste in DMSO").
 - Ensure the container is properly sealed to prevent evaporation and spills.

Step 3: Decontamination of Work Surfaces

After collecting and securing all **Rezatapopt** waste, thoroughly decontaminate the work area.

- Wipe down the balance, fume hood, and any other surfaces that may have come into contact with the compound.
- Use a suitable cleaning agent (e.g., 70% ethanol), followed by water.
- Dispose of the cleaning materials (e.g., paper towels) as solid chemical waste.

Step 4: Temporary Storage

Store the labeled waste containers in a designated, secure satellite accumulation area within the laboratory. This area should be away from general traffic and incompatible chemicals.

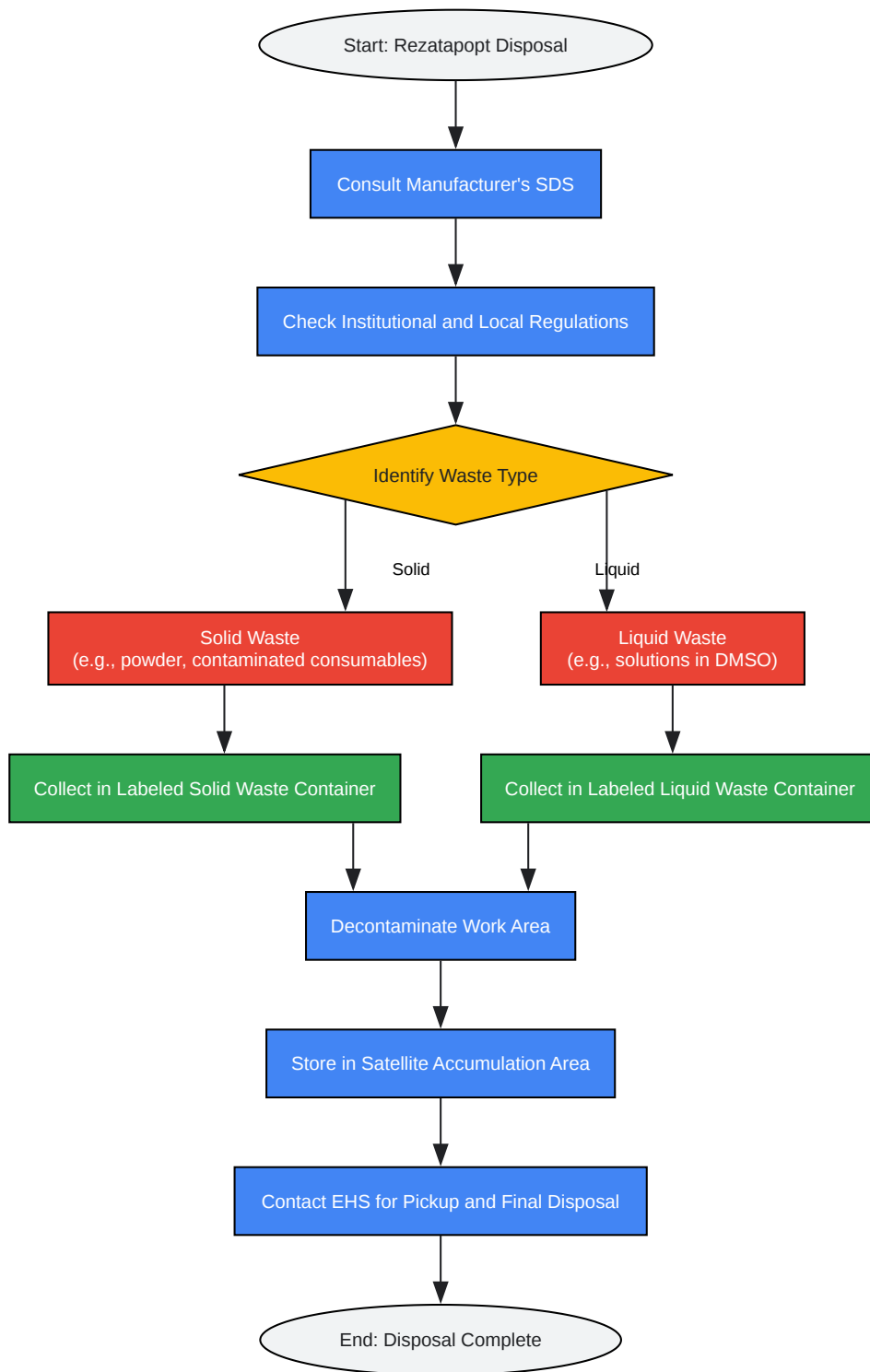
Step 5: Final Disposal

Arrange for the collection and final disposal of the **Rezatapopt** waste through your institution's Environmental Health and Safety (EHS) office. EHS professionals are trained to manage and

dispose of chemical waste in accordance with all applicable regulations.

Experimental Workflow for Disposal Decision-Making

The following diagram illustrates the logical flow for making decisions regarding the proper disposal of **Rezatapopt**.



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